

solubility of 2-Iodo-3-nitrobenzoic acid in common organic solvents

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Compound of Interest

Compound Name: 2-Iodo-3-nitrobenzoic acid

Cat. No.: B1296246

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An In-depth Technical Guide on the Solubility of **2-Iodo-3-nitrobenzoic Acid** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

A comprehensive review of scientific literature and chemical databases reveals a notable absence of publicly available quantitative solubility data for **2-Iodo-3-nitrobenzoic acid** in common organic solvents. This technical guide addresses this information gap by providing a detailed, best-practice experimental protocol for determining the solubility of this compound. Furthermore, to provide a valuable, albeit indirect, reference, this guide includes comparative solubility data for the structurally related compound, 3-nitrobenzoic acid. A graphical representation of the experimental workflow is also presented to facilitate procedural understanding and implementation.

Introduction

2-Iodo-3-nitrobenzoic acid is a halogenated nitrobenzoic acid derivative with potential applications in organic synthesis and pharmaceutical development.^[1] Understanding its solubility in various organic solvents is a critical prerequisite for its effective use in reaction chemistry, purification processes such as recrystallization, and formulation development. Solubility data informs solvent selection, reaction concentration, and the prediction of a compound's behavior in different chemical environments. Given the lack of specific solubility

data for **2-Iodo-3-nitrobenzoic acid**, this guide provides the necessary tools for researchers to generate this crucial data in-house.

Experimental Protocol for Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a solid compound in a solvent.^[2]

Principle: This method involves agitating an excess amount of the solid solute in a chosen solvent at a constant temperature until equilibrium is achieved. The concentration of the dissolved solute in the resulting saturated solution is then quantified to determine the solubility.

Detailed Methodology:

- Preparation of Supersaturated Solution:
 - Accurately weigh an amount of **2-Iodo-3-nitrobenzoic acid** that is in excess of its expected solubility.
 - Transfer the solid to a vessel of known volume, such as a volumetric flask or a vial with a screw cap.
 - Add a precise volume of the desired organic solvent. The presence of undissolved solid is crucial for ensuring the solution reaches saturation.
- Equilibration:
 - Seal the vessel to prevent solvent evaporation.
 - Place the vessel in a constant temperature shaker bath.
 - Agitate the mixture for a predetermined period, typically between 24 and 72 hours, to allow the system to reach equilibrium.
 - To verify that equilibrium has been reached, it is recommended to take samples at various time points (e.g., 24, 48, and 72 hours) and analyze them until the measured solubility is

constant.

- Phase Separation and Sampling:
 - After the equilibration period, cease agitation and allow the undissolved solid to settle while maintaining the constant temperature.
 - Carefully withdraw a known volume of the clear supernatant, ensuring no solid particles are disturbed.
- Filtration:
 - Immediately filter the collected supernatant through a syringe filter (e.g., 0.45 µm pore size) to remove any remaining microscopic solid particles. This step is critical to prevent an overestimation of the solubility.
- Quantification:
 - Prepare a calibration curve using standard solutions of **2-Iodo-3-nitrobenzoic acid** of known concentrations.
 - Analyze the concentration of the filtered supernatant using a validated analytical technique such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry. The sample may require dilution to fall within the linear range of the calibration curve.
- Data Analysis:
 - Calculate the solubility of **2-Iodo-3-nitrobenzoic acid** in the selected solvent at the specified temperature using the concentration obtained from the analytical measurement and any dilution factors.

Comparative Solubility Data for 3-Nitrobenzoic Acid

While no specific data is available for **2-Iodo-3-nitrobenzoic acid**, the solubility of the related compound 3-nitrobenzoic acid has been reported. This data, presented in the table below, can offer some insight into the potential solubility behavior of nitrobenzoic acid derivatives in various organic solvents. It is important to emphasize that this data is for comparative purposes

only and should not be considered a substitute for the experimental determination of the solubility of **2-Iodo-3-nitrobenzoic acid**.

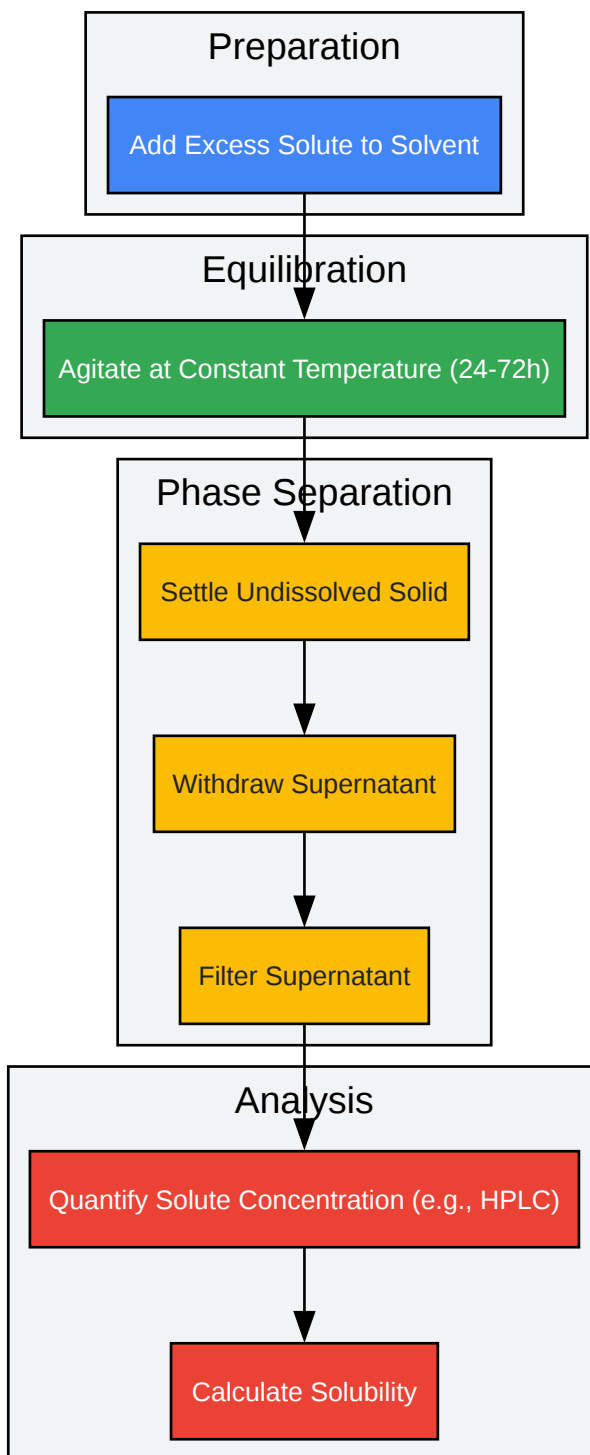
Solvent	Temperature (K)	Solubility (mol/L)
Methanol	293.15	3.1812
Ethanol	293.15	1.9740
Acetonitrile	293.15	0.9474
Ethyl Acetate	293.15	1.5018
Dichloromethane	293.15	0.2548
Toluene	273.15	0.1032
Water	298.15	0.0214

Note: The solubility of 3-nitrobenzoic acid in water is 3,576 mg/L at 25°C, which is approximately 0.0214 mol/L.[\[3\]](#)

Mandatory Visualizations

Experimental Workflow for Solubility Determination

Workflow for Shake-Flask Solubility Determination

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Caption: A flowchart illustrating the key steps of the shake-flask method.

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